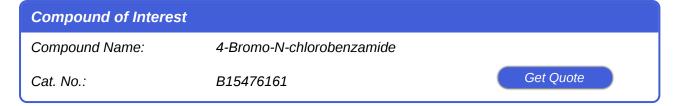


# Navigating the Landscape of 4-Bromo-Nchlorobenzamide Derivatives: A Technical Guide

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#### For Immediate Release

This technical guide serves as an in-depth resource for researchers, scientists, and drug development professionals interested in the synthesis, properties, and potential applications of **4-Bromo-N-chlorobenzamide** derivatives. Due to the ambiguity of the nomenclature "**4-Bromo-N-chlorobenzamide**," this paper focuses on several well-defined isomers and related compounds, providing their systematic IUPAC names, CAS numbers, and a summary of their synthetic methodologies and biological activities.

## **Core Compounds and Identification**

The term "4-Bromo-N-chlorobenzamide" can be interpreted in several ways, leading to different chemical structures. This guide clarifies this ambiguity by focusing on specific, identified derivatives. The table below summarizes the key identification parameters for a selection of these compounds.



Compound Name	IUPAC Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
N-(4- bromophenyl)-4- chlorobenzamide	N-(4- bromophenyl)-4- chlorobenzamide	7461-40-7	C13H9BrClNO	310.57
4-Bromo-2- chlorobenzamide	4-bromo-2- chlorobenzamide	426265-73-8	C7H₅BrCINO	234.48
N-(4- bromophenyl)-2- chlorobenzamide	N-(4- bromophenyl)-2- chlorobenzamide	66569-05-9	C13H9BrCINO	310.57
N-(4- bromophenyl)-3- chlorobenzamide	N-(4- bromophenyl)-3- chlorobenzamide	158525-83-8	C13H9BrClNO	310.57

# Synthesis and Experimental Protocols

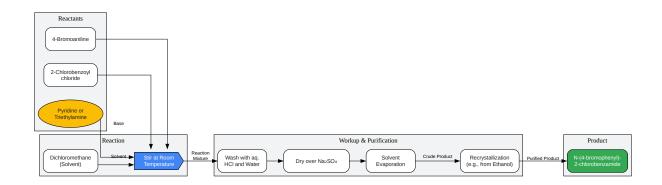
The synthesis of these derivatives generally involves the acylation of a substituted aniline with a substituted benzoyl chloride. Below are detailed experimental protocols for the synthesis of selected compounds.

# General Synthesis of N-(Aryl)-halobenzamides

The primary synthetic route to N-(aryl)-halobenzamides is the condensation reaction between a halo-substituted aniline and a halo-substituted benzoyl chloride. The reaction is typically carried out in an inert solvent in the presence of a base to neutralize the hydrochloric acid byproduct.

Experimental Workflow for the Synthesis of N-(4-bromophenyl)-2-chlorobenzamide:





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Caption: General workflow for the synthesis of N-(4-bromophenyl)-2-chlorobenzamide.

Detailed Protocol for N-(4-bromophenyl)-4-chlorobenzamide:

To a solution of 4-bromoaniline (1.72 g, 10 mmol) and triethylamine (1.5 mL, 11 mmol) in anhydrous acetone (50 mL), 4-chlorobenzoyl chloride (1.75 g, 10 mmol) is added dropwise with stirring. The reaction mixture is then refluxed for 4 hours. After cooling to room temperature, the mixture is poured into cold water (200 mL). The resulting precipitate is filtered, washed with water, and recrystallized from ethanol to yield the pure product.

Detailed Protocol for 4-Bromo-2-chlorobenzamide:



4-Bromo-2-chlorobenzonitrile can be partially hydrolyzed to 4-bromo-2-chlorobenzamide. The nitrile is treated with a controlled amount of acid or base in a suitable solvent system. Reaction conditions must be carefully monitored to prevent complete hydrolysis to the carboxylic acid.

# **Biological Activity and Potential Applications**

Derivatives of **4-Bromo-N-chlorobenzamide** have been investigated for a range of biological activities, positioning them as interesting scaffolds for drug discovery and agrochemical development.

### **Anticancer Activity**

Several N-(bromophenyl)-chlorobenzamide derivatives have demonstrated antiproliferative activity against various cancer cell lines. The mechanism of action for some of these compounds is thought to involve the inhibition of critical cellular processes.

Compound	Cell Line	IC <sub>50</sub> (μM)	Reference
N-(4-(4- bromophenyl)thiazol- 2-yl)-2- chloroacetamide derivatives	MCF-7 (Breast)	<50	[1]
N-(4-bromophenyl)-2- chlorobenzamide analogs	MCF-7 (Breast)	<50	[1]

### **Antimicrobial Activity**

The antimicrobial potential of these compounds has also been explored. For instance, derivatives of N-(4-(4-bromophenyl)thiazol-2-yl)-2-chloroacetamide have shown potent activity against Gram-positive bacteria, with a proposed mechanism of disrupting lipid biosynthesis.[1]

## **Insecticidal Activity**

N-(4-Bromophenyl)-2-chlorobenzamide has been identified as a potential insecticide.[1] Its mechanism of action is believed to be the inhibition of chitin synthesis, a crucial component of

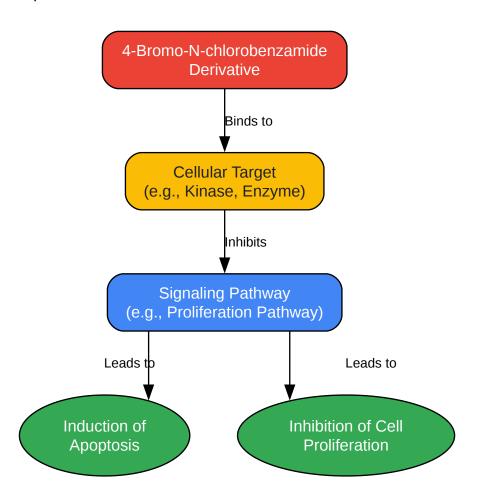


the insect exoskeleton.[1] This targeted action suggests a potential for developing insecticides with greater selectivity and reduced off-target effects.

# **Signaling Pathways**

While detailed signaling pathway elucidations for most of these specific compounds are still under investigation, their biological activities suggest interactions with key cellular pathways. For example, the anticancer effects likely involve the modulation of pathways related to cell cycle control, apoptosis, and proliferation. The chitin synthesis inhibition points to a disruption of the metabolic pathways responsible for insect growth and development.

Logical Relationship of a Putative Anticancer Mechanism:



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Caption: A potential mechanism of anticancer action for **4-Bromo-N-chlorobenzamide** derivatives.



### Conclusion

The **4-Bromo-N-chlorobenzamide** scaffold and its derivatives represent a promising area of research with demonstrated potential in oncology, infectious disease, and agriculture. The synthetic accessibility and the tunability of the substitution patterns on the aromatic rings allow for the generation of diverse chemical libraries for further screening and optimization. Future work should focus on elucidating the specific molecular targets and detailed mechanisms of action to fully realize the therapeutic and commercial potential of this class of compounds.

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### References

- 1. Buy N-(4-Bromophenyl)-2-chloro-benzamide (EVT-374478) | 66569-05-9 [evitachem.com]
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